

# A Comparative Analysis of 3-Pentanone and Acetone as Laboratory Solvents

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## Compound of Interest

Compound Name: 3-Pentanone

Cat. No.: B124093

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For researchers, scientists, and professionals in drug development, the selection of an appropriate solvent is a critical decision that can significantly impact experimental outcomes, from reaction kinetics to compound solubility and purification efficiency. This guide provides a detailed comparison of two common ketones, **3-pentanone** and acetone, highlighting their key solvent properties through experimental data and established testing protocols.

This objective analysis aims to equip laboratory professionals with the necessary information to make informed decisions when selecting between these two versatile solvents. The comparison encompasses physical and chemical properties, supported by standardized experimental methodologies.

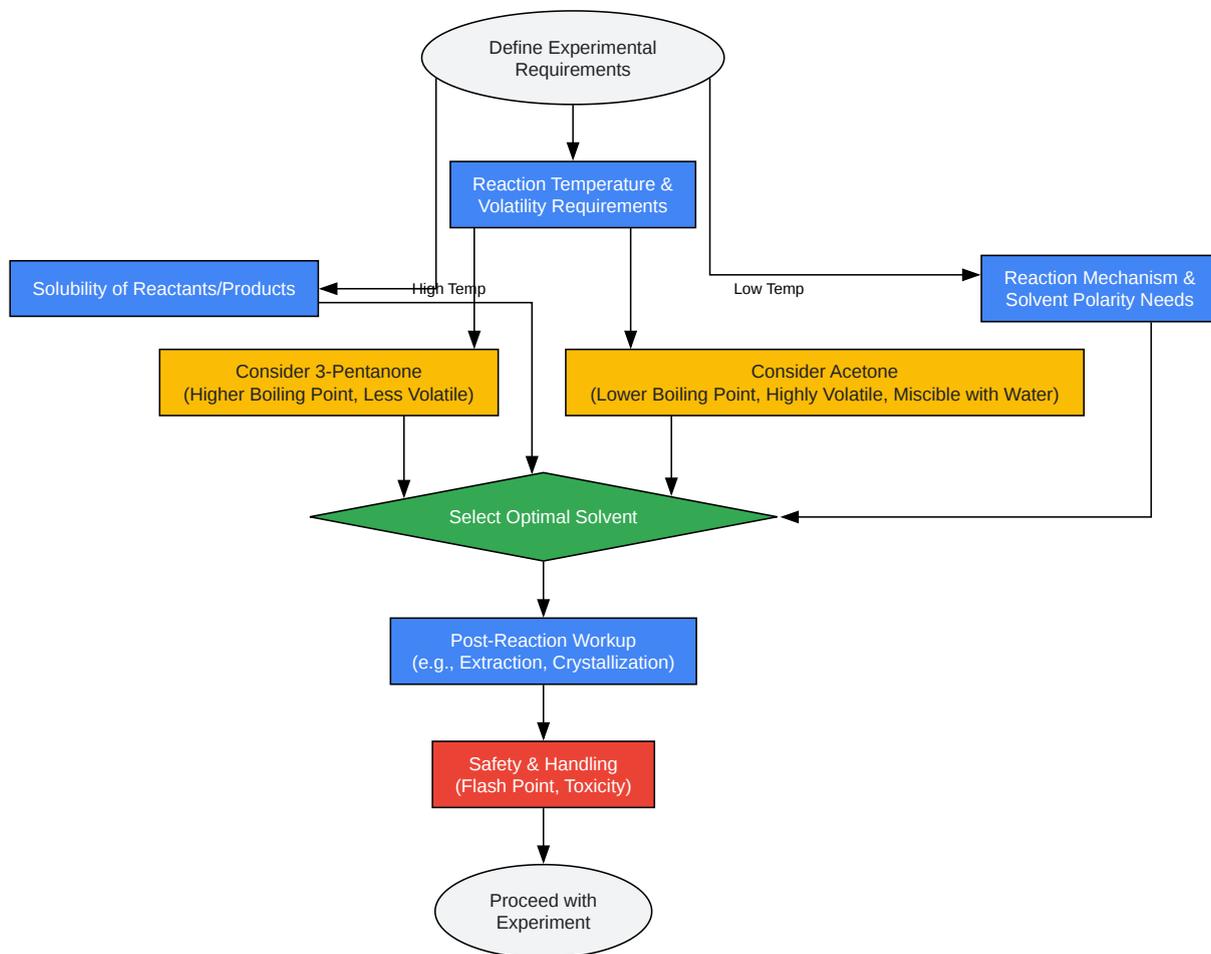
## Comparative Solvent Properties

A summary of the key physical and chemical properties of **3-pentanone** and acetone is presented below. This data has been compiled from various chemical and safety data sheets to provide a comprehensive overview for easy comparison.

Property	3-Pentanone	Acetone
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O	C <sub>3</sub> H <sub>6</sub> O
Molecular Weight	86.13 g/mol [1]	58.08 g/mol [2]
Boiling Point	101.5 °C[3][4]	56 °C[2]
Melting Point	-42 °C[3][4]	-94.9 °C[5]
Density	0.813 g/mL at 25 °C[3][4]	0.791 g/L at 20 °C
Viscosity	Data not readily available in search results	0.32 mPa·s at 20 °C
Dielectric Constant	Data not readily available in search results	21.4 at 20 °C
Solubility in Water	Soluble in about 25 parts water[3][6]	Miscible in all proportions[7]
Flash Point	13 °C[1]	-18 °C

## Visualization of Solvent Selection Workflow

The following diagram illustrates a typical workflow for selecting a suitable solvent for a chemical process, highlighting the decision points where the properties of **3-pentanone** and acetone would be considered.



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